

Personal protective equipment for handling R 1487

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Compound of Interest

Compound Name: R 1487

Cat. No.: B1678696

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Essential Safety and Handling Guide for R-1487

For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of R-1487 (Hydrochloride), a potent p38 α MAP kinase inhibitor. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Classification

R-1487 Hydrochloride (CAS 449808-64-4) is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1][2][3]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Hazard Classification	GHS Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3
Acute Aquatic Toxicity	Category 1
Chronic Aquatic Toxicity	Category 1

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling R-1487.

Protection Type	Specifications	Rationale
Eye Protection	Safety goggles with side-shields.	To prevent eye irritation from dust or splashes.[1][3][4]
Hand Protection	Protective, chemical-resistant gloves.	To prevent skin irritation upon contact.[1][3][4]
Body Protection	Impervious clothing, such as a lab coat.	To protect skin from accidental exposure.[1][3][4]
Respiratory Protection	A suitable respirator should be used.	To avoid respiratory tract irritation from dust or aerosols. [1][3][4]

Experimental Protocols

Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably with a chemical fume hood.[1][3]

- Ensure easy access to a safety shower and eyewash station.[1][3][4]

Safe Handling Practices:

- Avoid the formation of dust and aerosols.[1][3]
- Do not breathe dust, fumes, or vapors.[1][2]
- Avoid contact with skin and eyes.[1][5]
- Wash hands thoroughly after handling.[1][2][3]
- Do not eat, drink, or smoke in the laboratory.[1]

Storage Conditions:

- Keep the container tightly sealed.[1][2][3]
- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.[1][3]
- Powder: Store at -20°C for long-term stability (up to 2 years).[6][7]
- In Solvent (DMSO): Store at -80°C for up to 6 months or at 4°C for up to 2 weeks.[6][8]

Spill and Disposal Plan

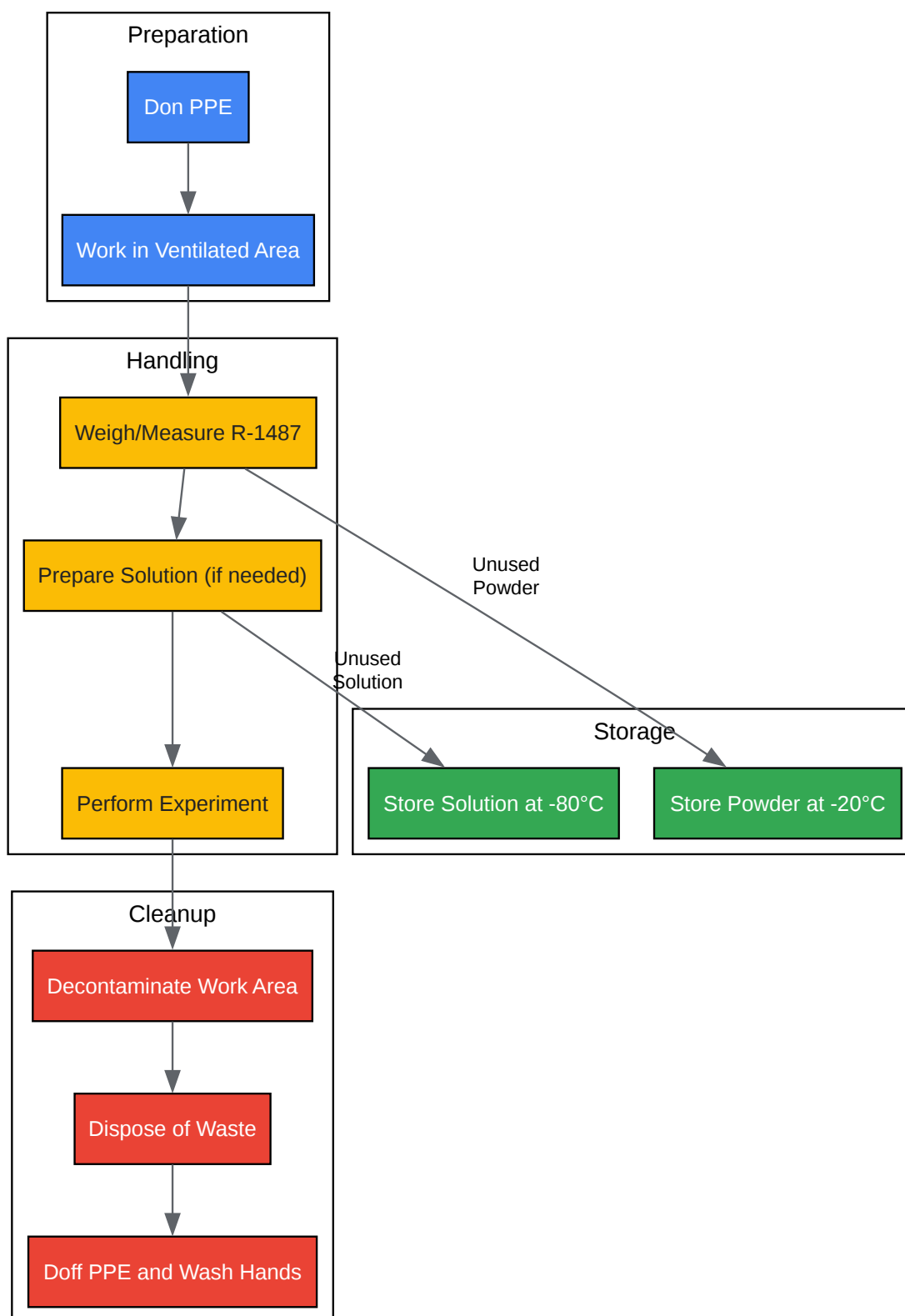
Spill Containment and Cleanup:

- Evacuate personnel from the immediate area.[1][3]
- Wear full personal protective equipment.[1][3][4]
- For solutions, absorb the spill with an inert, non-combustible material like diatomite.[1][3]
- For powder, carefully sweep or vacuum the material, avoiding dust generation.[5]
- Decontaminate the spill area and equipment by scrubbing with alcohol.[1][3]
- Collect all contaminated materials in a sealed container for proper disposal.[1][5]

Waste Disposal:

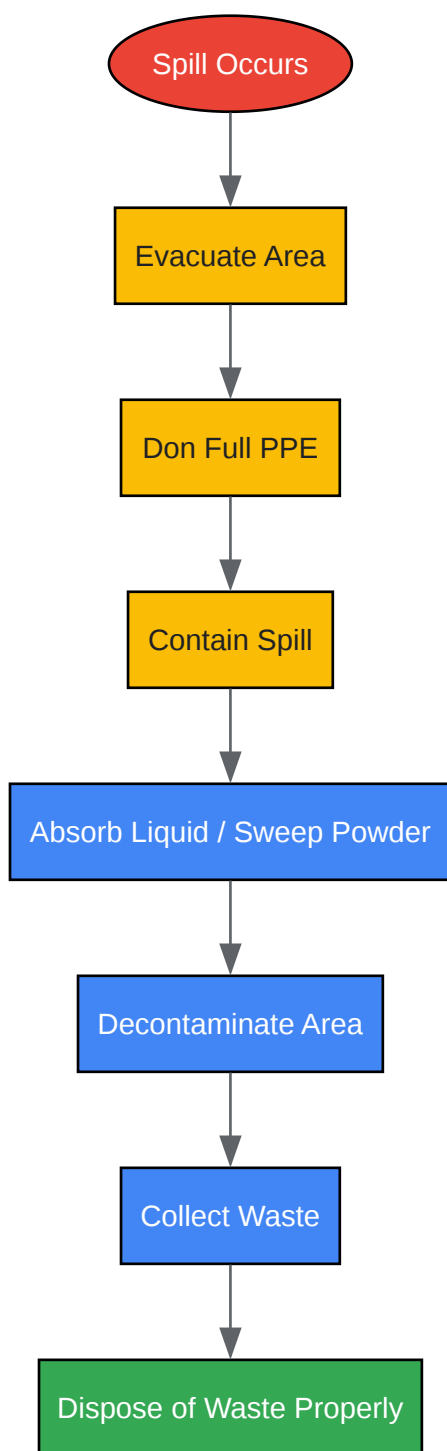
- Dispose of R-1487 and its containers in accordance with all applicable federal, state, and local regulations.[\[1\]](#)[\[5\]](#)
- Do not allow the product to enter drains, sewers, or waterways.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Visual Workflow Guides



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Caption: Workflow for the safe handling and storage of R-1487.



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Caption: Step-by-step procedure for responding to an R-1487 spill.

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